

# Anagliptin: A Technical Guide to its Chemical Structure and Properties

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## Compound of Interest

Compound Name: *Anagliptin*

Cat. No.: *B605506*

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## Introduction

**Anagliptin** is a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes mellitus.[1] By inhibiting the DPP-4 enzyme, **anagliptin** prevents the degradation of incretin hormones, such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).[2][3] This leads to increased insulin secretion and suppressed glucagon release in a glucose-dependent manner, thereby improving glycemic control. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and mechanism of action of **anagliptin**, along with relevant experimental protocols.

## Chemical Structure and Identification

**Anagliptin** is a synthetic small molecule with a complex chemical structure. Its systematic IUPAC name is N-[2-[[2-[(2S)-2-cyanopyrrolidin-1-yl]-2-oxoethyl]amino]-2-methylpropyl]-2-methylpyrazolo[1,5-a]pyrimidine-6-carboxamide.[1] The absolute configuration of the chiral center in the cyanopyrrolidine moiety has been confirmed as S.[4][5]

Identifier	Value
IUPAC Name	N-[2-[[2-[(2S)-2-cyanopyrrolidin-1-yl]-2-oxoethyl]amino]-2-methylpropyl]-2-methylpyrazolo[1,5-a]pyrimidine-6-carboxamide
SMILES	<chem>CC1=NN2C=C(C=NC2=C1)C(=O)NCC(C)(C)NCC(=O)N3CCC[C@H]3C#N</chem>
InChI Key	LDXYBEHACFJIEL-HNNXBMFYSA-N
CAS Number	739366-20-2
DrugBank ID	DB12417
PubChem CID	44513473

## Physicochemical Properties

A summary of the key physicochemical properties of **anagliptin** is presented in the table below. These properties are crucial for its absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>25</sub> N <sub>7</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	383.45 g/mol	<a href="#">[2]</a>
Melting Point	115 - 119 °C	<a href="#">[6]</a>
pKa (Strongest Basic)	8.29	<a href="#">[7]</a>
logP	-0.54	<a href="#">[7]</a>
Water Solubility	0.179 mg/mL	<a href="#">[7]</a>
Topological Polar Surface Area	115 Å <sup>2</sup>	<a href="#">[2]</a>

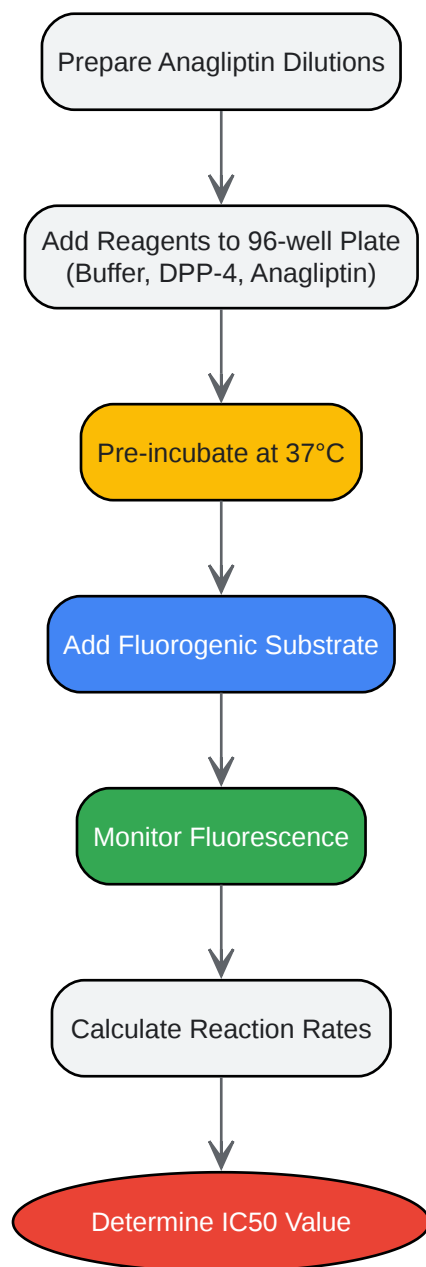
## Mechanism of Action and Signaling Pathway

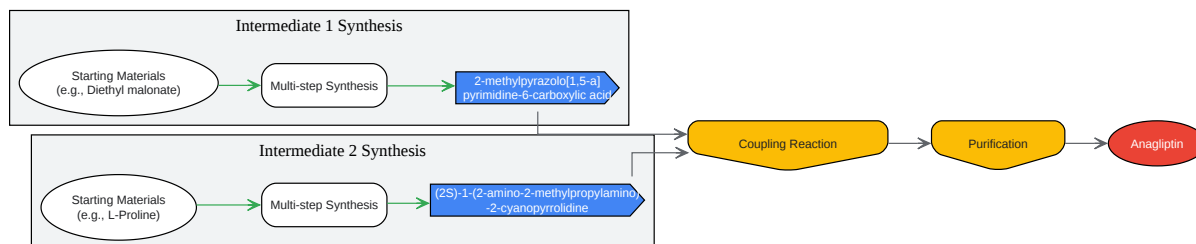
**Anagliptin** exerts its therapeutic effect by inhibiting the enzyme dipeptidyl peptidase-4 (DPP-4). DPP-4 is responsible for the rapid inactivation of the incretin hormones GLP-1 and GIP, which are released from the gastrointestinal tract in response to food intake. By blocking DPP-4, **anagliptin** increases the circulating levels of active GLP-1 and GIP.

These elevated incretin levels then act on their respective receptors, primarily in the pancreas, to:

- Stimulate glucose-dependent insulin secretion: This enhances the body's natural ability to lower blood glucose levels after a meal.
- Suppress glucagon secretion: This reduces hepatic glucose production, further contributing to glycemic control.

The signaling pathway initiated by **anagliptin**'s inhibition of DPP-4 is depicted in the following diagram.





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